

An In-depth Technical Guide to 3-Chloropropiophenone: Discovery and History

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Compound of Interest

Compound Name: 3-Chloropropiophenone

Cat. No.: B135402

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Introduction

3-Chloropropiophenone, a ketone with the chemical formula C_9H_9ClO , is a significant compound in the landscape of organic synthesis and pharmaceutical development. Its utility as a versatile intermediate has cemented its place in the production of numerous active pharmaceutical ingredients (APIs). This technical guide provides a comprehensive overview of the discovery, history, synthesis, and physicochemical properties of **3-Chloropropiophenone**, tailored for professionals in the scientific community.

Discovery and Historical Context

While the precise moment of its first synthesis is not definitively documented in widely available literature, it is understood that **3-Chloropropiophenone** emerged from the broader exploration of Friedel-Crafts acylation reactions. The foundational Friedel-Crafts reaction, discovered in 1877 by Charles Friedel and James Crafts, provided the essential chemical methodology for its eventual synthesis. The first synthesis of **3-Chloropropiophenone** is reported to have occurred in the 1950s, a period of significant expansion in the field of synthetic organic chemistry and the development of new pharmaceuticals.

The primary historical and ongoing significance of **3-Chloropropiophenone** lies in its role as a key starting material in the synthesis of various pharmaceuticals. Notably, it is a critical precursor to the antidepressant bupropion, as well as other drugs like dapoxetine and

maraviroc.[1][2] Its industrial importance grew in tandem with the commercial success of these medications. Beyond the pharmaceutical sector, **3-Chloropropiophenone** also finds application in the agrochemical industry for the synthesis of pesticides and herbicides, and in the fine chemical industry for the production of specialty chemicals such as dyes and fragrances.[3][4]

Physicochemical Properties

3-Chloropropiophenone is a white to off-white crystalline solid at room temperature.[5] A summary of its key physical and spectroscopic properties is presented in the tables below for easy reference and comparison.

Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ ClO	[5]
Molecular Weight	168.62 g/mol	[5]
Melting Point	45-47 °C	[6][7]
48 °C	[8]	
48-50 °C	[5]	
54 °C	[9]	
Boiling Point	99 °C / 5 mmHg	[10]
113-115 °C / 4 mmHg	[11]	
124 °C / 14 mmHg	[6][7]	
147 °C / 14 mmHg	[8]	
Density	1.146 g/cm ³	[10]
Solubility	Insoluble in water; Soluble in ethanol, ether, chloroform, acetic acid, methanol, MDC, EDC	[6][8][10][12]

Spectroscopic Data

^1H NMR (Proton Nuclear Magnetic Resonance)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Source(s)
7.92	m	2H	Aromatic	[13]
7.85	m	1H	Aromatic	[13]
7.50	m	2H	Aromatic	[13]
3.92	t	2H	-CH ₂ -Cl	[9]
3.45	t	2H	-CO-CH ₂ -	[9]
2.969	q	2H	-CO-CH ₂ -	[13]
1.220	t	3H	-CH ₃	[13]

^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance)

Chemical Shift (ppm)	Assignment	Source(s)
196.78	C=O	[9]
136.45	Aromatic C	[9]
133.65	Aromatic CH	[9]
128.84	Aromatic CH	[9]
128.14	Aromatic CH	[9]
41.36	-CH ₂ -Cl	[9]
38.79	-CO-CH ₂ -	[9]

IR (Infrared) Spectroscopy and Mass Spectrometry (MS)

Spectroscopic Method	Key Peaks/Values	Source(s)
IR	Major peaks can be viewed on the NIST WebBook	[14] [15] [16]
MS (m/z)	139 (Top Peak), 111 (2nd Highest), 141 (3rd Highest)	[17] [18]

Synthesis of 3-Chloropropiophenone

The most common and industrially significant method for the synthesis of **3-Chloropropiophenone** is the Friedel-Crafts acylation of benzene with 3-chloropropionyl chloride, using a Lewis acid catalyst such as aluminum chloride (AlCl_3).

Experimental Protocol: Friedel-Crafts Acylation

Materials:

- Benzene
- 3-Chloropropionyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (CH_2Cl_2) (anhydrous)
- Ice
- Concentrated Hydrochloric Acid (HCl)
- Sodium sulfate (Na_2SO_4) (anhydrous)
- Pentane

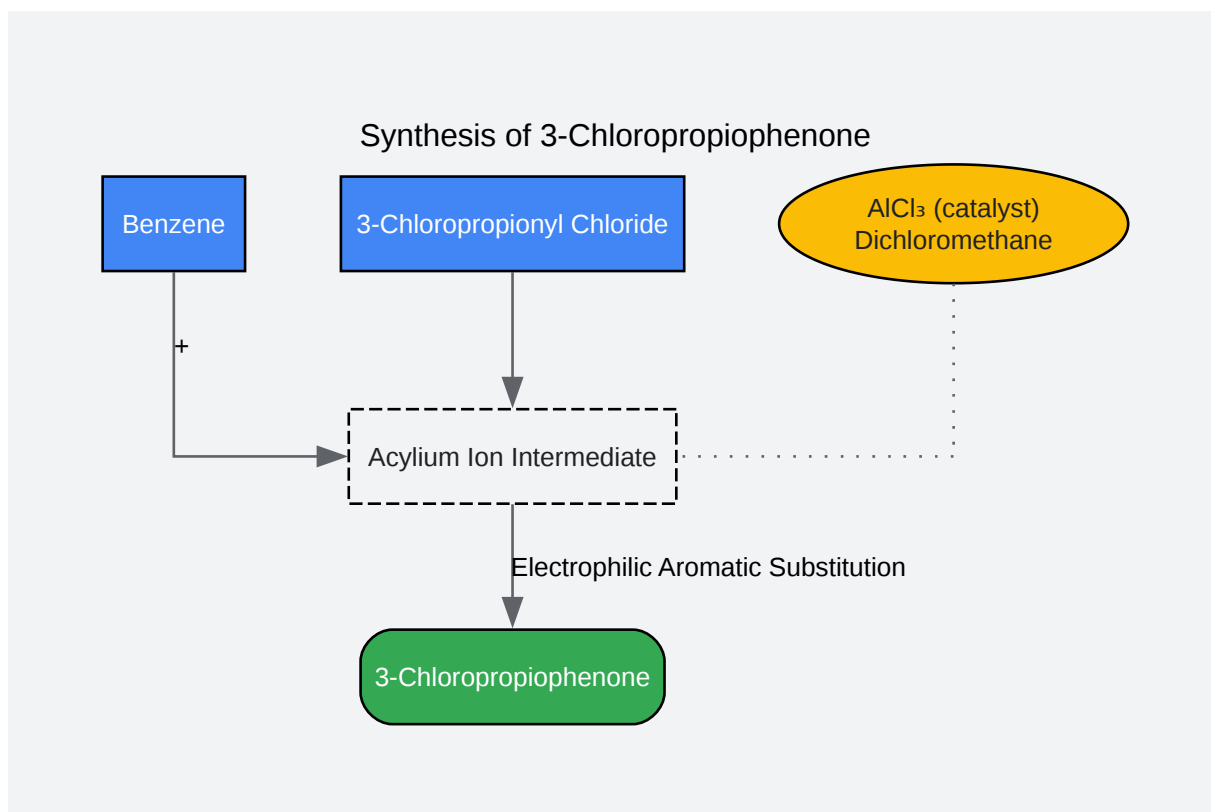
Procedure:

- A suspension of anhydrous aluminum chloride in anhydrous dichloromethane is prepared in a reaction vessel equipped with a stirrer and cooled to 0°C in an ice bath.

- A solution of 3-chloropropionyl chloride in anhydrous dichloromethane is added dropwise to the stirred suspension at 0°C.
- Following this addition, a solution of benzene in anhydrous dichloromethane is added dropwise to the reaction mixture, maintaining the temperature at 0°C.
- The reaction mixture is stirred at 0°C for several hours and then allowed to warm to room temperature, with stirring continued overnight to ensure the completion of the reaction.
- The reaction is quenched by carefully pouring the mixture onto a mixture of crushed ice and concentrated hydrochloric acid.
- The organic layer is separated, and the aqueous layer is extracted with dichloromethane.
- The combined organic layers are washed with water until neutral and then dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield the crude product as an off-white solid.
- The crude **3-Chloropropiophenone** is then purified by recrystallization from pentane to afford the final product as colorless crystals.

Visualizations

Synthesis of 3-Chloropropiophenone via Friedel-Crafts Acylation

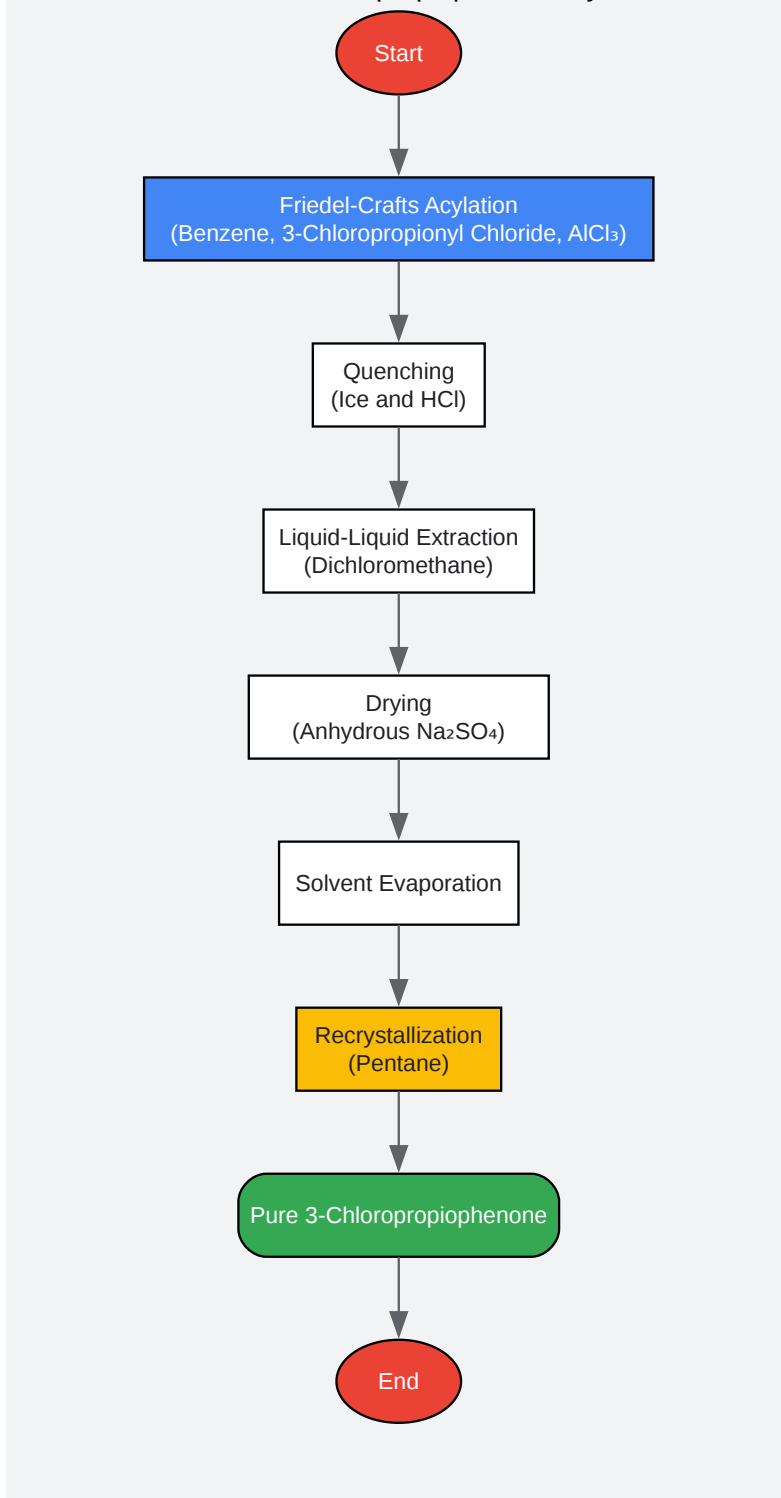


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Caption: Friedel-Crafts acylation of benzene to form **3-Chloropropiophenone**.

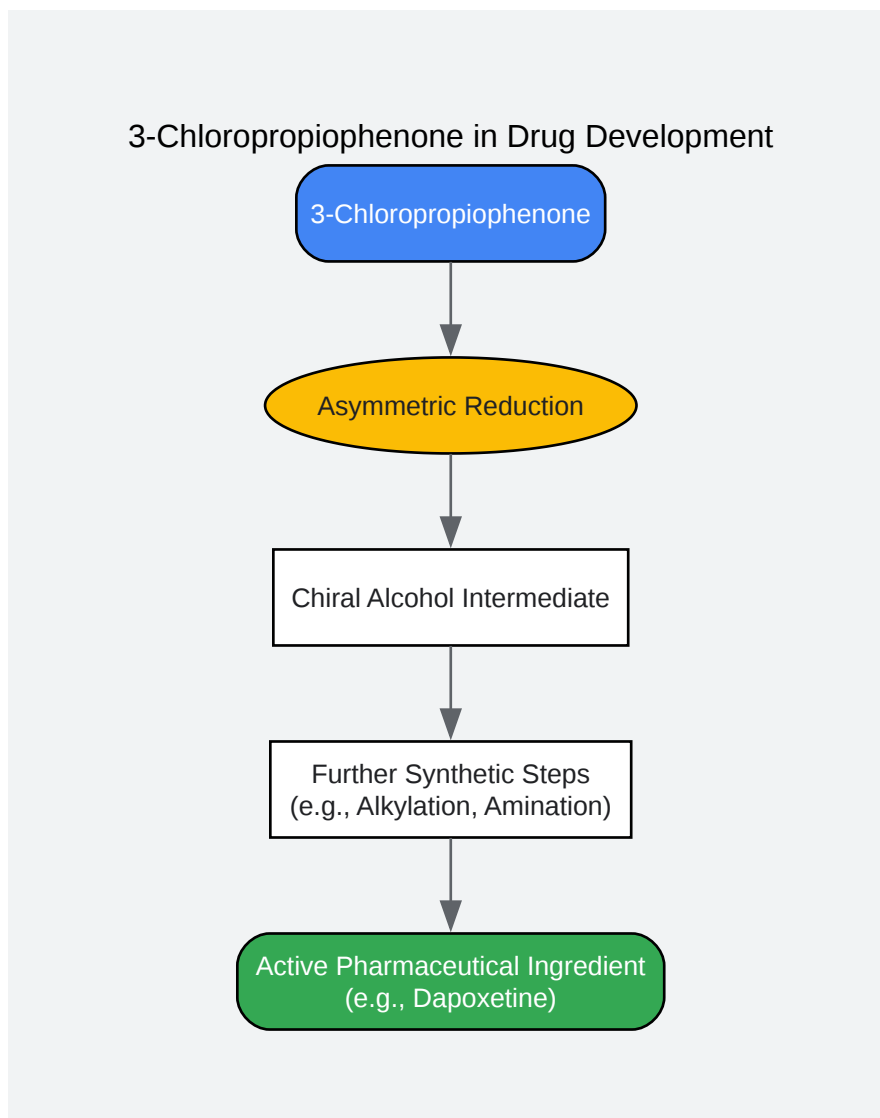
Experimental Workflow for the Synthesis and Purification of 3-Chloropropiophenone

Workflow for 3-Chloropropiophenone Synthesis

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Caption: Step-by-step workflow for the synthesis of **3-Chloropropiophenone**.

Logical Relationship: 3-Chloropropiophenone as a Precursor in Drug Synthesis



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Caption: Pathway from **3-Chloropropiophenone** to a final drug product.

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